

Comparative Analysis of 2-Undecanone in Field and Laboratory Trials

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Compound of Interest

Compound Name: 2-Methyl-4-undecanone

Cat. No.: B011166

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2-Undecanone, found in plants such as wild tomato (*Lycopersicon hirsutum*), has demonstrated both repellent and insecticidal properties against a variety of pests.[\[1\]](#)[\[2\]](#) Its performance is often compared to the widely used synthetic repellent DEET (N,N-diethyl-meta-toluamide) and other conventional pesticides.

Data Summary Tables

The following tables summarize key quantitative data from various studies to facilitate a clear comparison of 2-undecanone's efficacy.

Table 1: Repellency of 2-Undecanone Compared to DEET

Species	2-Undecanone Concentration	DEET Concentration	Repellency Metric	Outcome
Aedes aegypti (Mosquito)	8.5 µg/cm ²	4.8 µg/cm ²	Biting Deterrent Activity	Similar efficacy [3]
Solenopsis invicta (Fire Ant)	62.5 µg/g	Not Specified	Repellency	Significant repellency, similar to DEET [3]

Table 2: Insecticidal Activity of 2-Undecanone

Species	Metric	Value
Solenopsis invicta (Fire Ant)	LC ₅₀	44.59 µg/g[3]

Table 3: Nematicidal and Repellent Effects of 2-Undecanone on *Caenorhabditis elegans*

2-Undecanone Concentration	Effect	Chemotaxis Index
1 mg/mL	Repellent	-0.11[4]
5 mg/mL	Repellent	-0.21[4]
0 mg/mL (Control)	-	0.02[4]

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are protocols for key experiments cited in the literature for 2-undecanone.

1. Mosquito Repellency Bioassay (Arm-in-Cage Method)

- Objective: To determine the duration of repellency of a topically applied substance against mosquitoes.
- Test Subjects: Adult female mosquitoes (e.g., *Aedes aegypti*).
- Procedure:
 - A precise dose of the test substance (e.g., 2-undecanone dissolved in a solvent like ethanol) is applied to a defined area on a human volunteer's forearm.
 - The treated arm is exposed to a cage containing a known number of mosquitoes at specific time intervals.
 - The primary metric recorded is the Complete Protection Time (CPT), which is the time from application until the first confirmed bite.

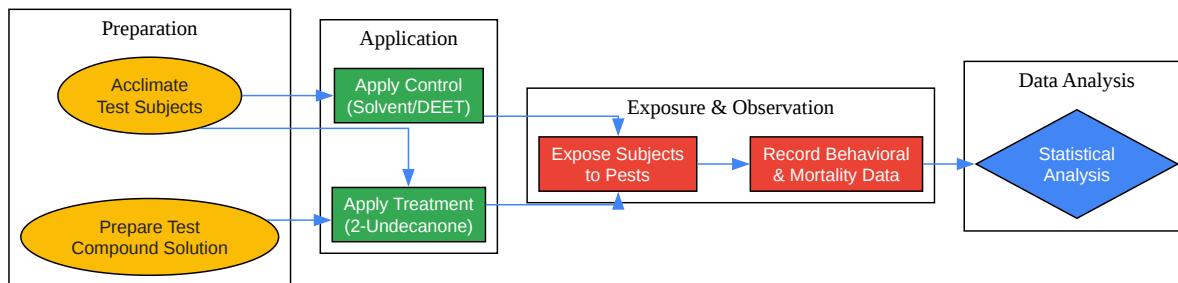
- Controls: An untreated arm serves as a negative control, while an arm treated with a standard repellent like DEET is used as a positive control.

2. Cockroach Mortality Bioassay (Topical Application)

- Objective: To assess the direct contact toxicity of a substance to cockroaches.
- Test Subjects: Adult male cockroaches (e.g., *Blattella germanica*).
- Procedure:
 - Cockroaches are anesthetized, typically with CO₂.
 - A precise dose of the test substance, dissolved in a suitable solvent such as acetone, is applied to the dorsal surface of the cockroach's pronotum using a microsyringe.
 - Treated insects are transferred to clean containers with access to food and water.
 - Mortality is assessed at predetermined time intervals (e.g., 24, 48, and 72 hours).
- Controls: A control group is treated only with the solvent to account for any mortality caused by the solvent itself.
- Data Analysis: The results are used to calculate the LD₅₀, the dose required to kill 50% of the test population.[\[1\]](#)

Visualizations

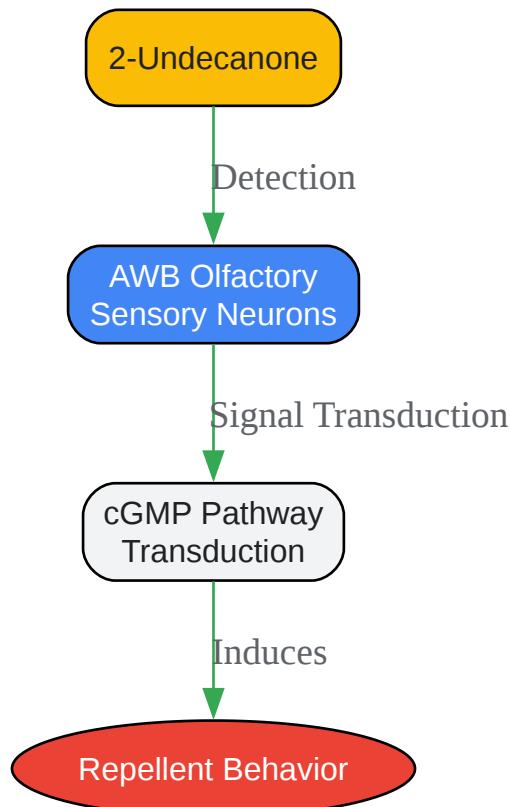
Experimental Workflow for Repellency Testing



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Caption: A generalized workflow for testing the efficacy of insect repellents.

Signaling Pathway for Olfactory Repellency in Nematodes



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Caption: Proposed signaling pathway for 2-undecanone-induced repellency in *C. elegans*.^[4]

In conclusion, while field trial data for **2-Methyl-4-undecanone** is not readily available, the related compound 2-undecanone presents a viable, naturally derived alternative to synthetic pesticides with a growing body of scientific evidence supporting its efficacy. Researchers are encouraged to consult the primary literature for more in-depth statistical analysis of the data presented.

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